

In-depth Technical Guide: Chemical Properties and Structure of MCL0020

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Compound of Interest

Compound Name: MCL0020

Cat. No.: B15617894

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Introduction

MCL0020 is a potent and selective antagonist of the melanocortin 4 receptor (MC4R), a key component of the central nervous system's energy homeostasis and appetite regulation pathways.^[1] Due to its high affinity and selectivity for MC4R, **MCL0020** serves as a critical research tool for investigating the physiological and pathological roles of the melanocortin system. This document provides a comprehensive overview of the chemical properties, structure, and biological activity of **MCL0020**, including detailed experimental protocols and an exploration of its signaling interactions.

Chemical Properties and Structure

MCL0020 is a peptidemimetic small molecule with a complex chemical structure. Its identity and fundamental properties are summarized in the tables below.

Identifier	Value
IUPAC Name	(S)-2-((R)-2-acetamido-3-(naphthalen-2-yl)propanamido)-N-((R)-1-amino-3-(naphthalen-2-yl)-1-oxopropan-2-yl)-5-guanidinopentanamide
CAS Number	475498-26-1
Molecular Formula	C34H39N7O4
Molecular Weight	609.73 g/mol
Canonical SMILES	<chem>CC(=O)N--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)N</chem>
InChI Key	FJFLYSMWSRRMRO-FRXPANAUSA-N

Table 1: Chemical Identifiers of **MCL0020**.

Physicochemical Property	Value
Exact Mass	609.3064
Topological Polar Surface Area	195 Å ²
Hydrogen Bond Donor Count	6
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	14

Table 2: Physicochemical Properties of **MCL0020**.

Biological Activity and Selectivity

MCL0020 is characterized by its high potency and selectivity as an antagonist for the melanocortin 4 receptor (MC4R). Its in-vitro activity has been quantified through competitive binding assays, demonstrating a nanomolar affinity for MC4R and significantly lower affinity for other melanocortin receptor subtypes.

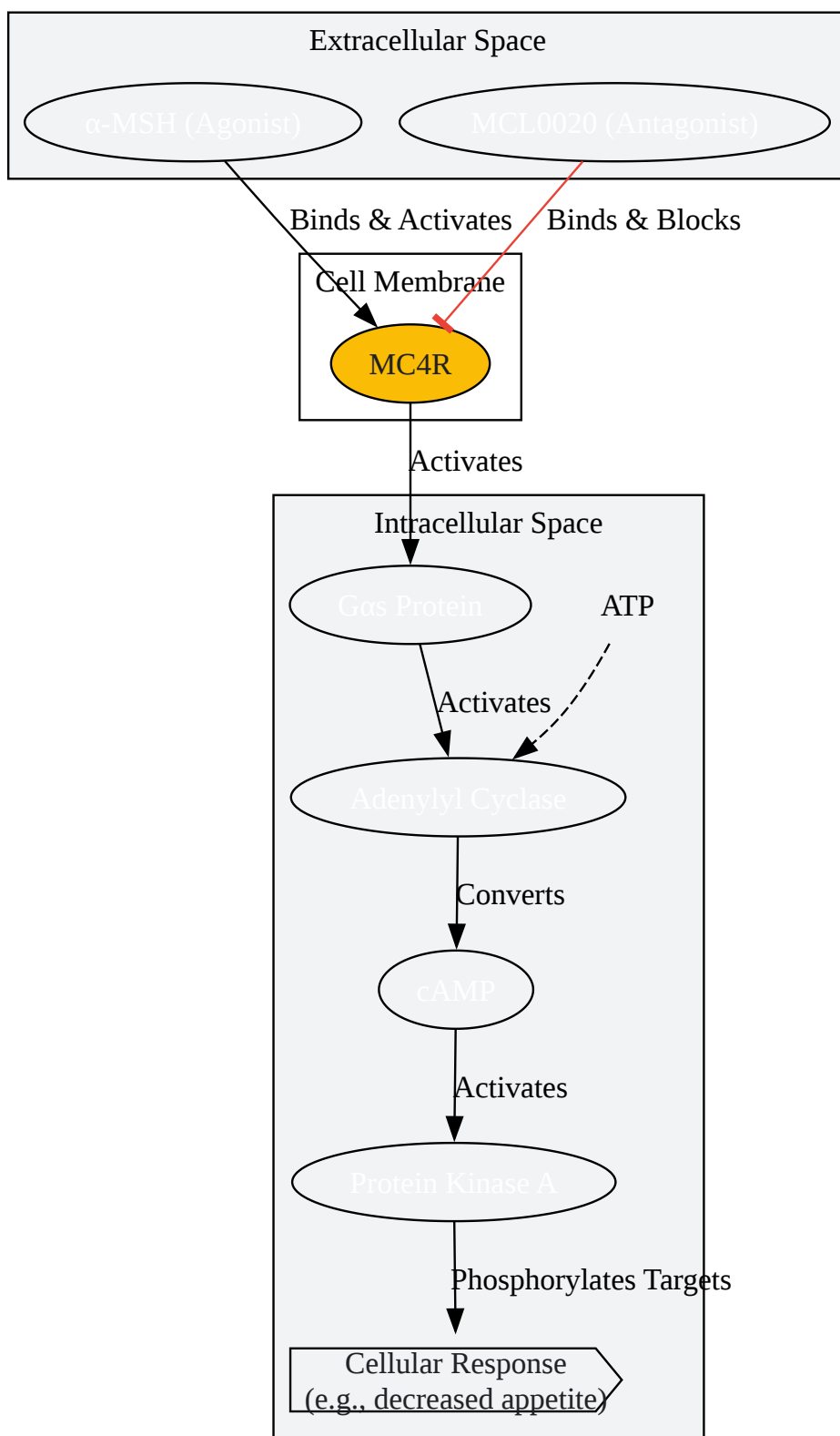
Receptor	IC50 (nM)
MC4R	11.63
MC3R	1115
MC1R	> 10,000

Table 3: In-Vitro Activity of **MCL0020** at Melanocortin Receptors.

The high selectivity for MC4R over other melanocortin receptors makes **MCL0020** a valuable tool for distinguishing the specific physiological roles of MC4R.

Mechanism of Action and Signaling Pathway

MCL0020 functions as a competitive antagonist at the MC4R. The MC4R is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous agonist α -melanocyte-stimulating hormone (α -MSH), stimulates the production of cyclic AMP (cAMP) through the Gs α subunit and adenylyl cyclase. By binding to the receptor, **MCL0020** prevents the binding of α -MSH and subsequent downstream signaling, leading to a reduction in intracellular cAMP levels.



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In-Vivo Activity

In animal models, **MCL0020** has been shown to modulate feeding behavior and anxiety. Specifically, it has been demonstrated to:

- **Reverse Stress-Induced Anorexia:** In rodents subjected to restraint stress, a model for stress-induced changes in appetite, **MCL0020** administration dose-dependently attenuates the reduction in food intake.^[1]
- **Exhibit Anxiolytic-like Activity:** **MCL0020** has shown effects consistent with anxiety reduction in relevant behavioral models in vivo.

These findings underscore the role of the MC4R in mediating the effects of stress on appetite and emotional state.

Experimental Protocols

Radioligand Binding Assay for IC50 Determination

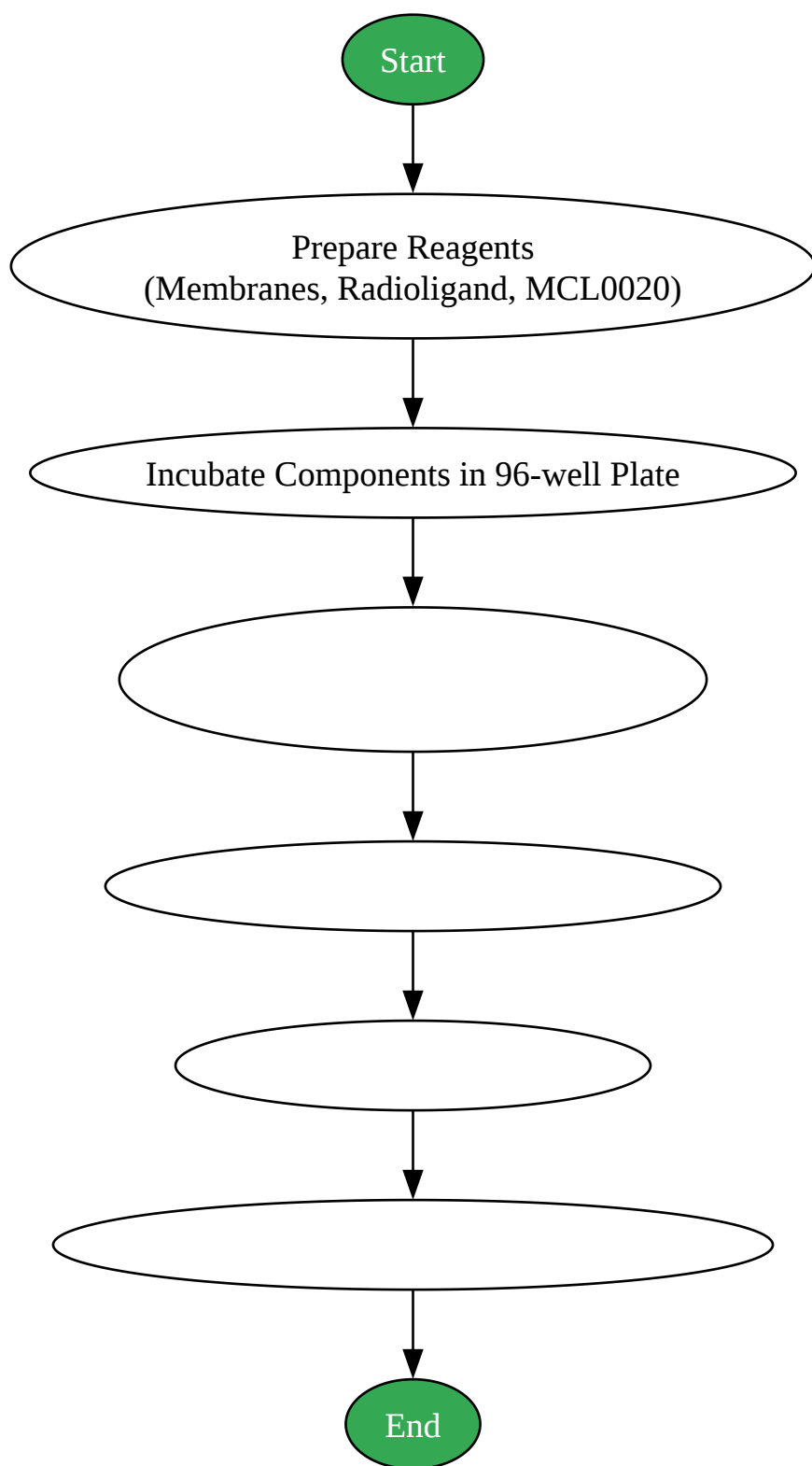
This protocol outlines a general method for determining the IC₅₀ of **MCL0020** at melanocortin receptors, based on standard competitive binding assay principles.

Materials:

- Cell membranes expressing the target melanocortin receptor (MC1R, MC3R, or MC4R).
- Radioligand: [125I]-[Nle⁴, D-Phe⁷]α-MSH.
- Binding buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 1 mM CaCl₂, 0.2% BSA, pH 7.4.
- Wash buffer: 50 mM Tris-HCl, 0.2% BSA, pH 7.4.
- **MCL0020** stock solution (in DMSO).
- Non-specific binding control: unlabeled α-MSH (1 μM).
- 96-well plates and glass fiber filters.
- Scintillation counter.

Procedure:

- Prepare serial dilutions of **MCL0020** in binding buffer.
- In a 96-well plate, add in order: binding buffer, cell membranes, radioligand (at a concentration close to its K_d), and either **MCL0020** dilution, vehicle (for total binding), or unlabeled α -MSH (for non-specific binding).
- Incubate the plate at room temperature for 60-90 minutes with gentle agitation.
- Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters three times with ice-cold wash buffer to remove unbound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Calculate specific binding by subtracting non-specific binding from total binding.
- Plot the percentage of specific binding against the logarithm of **MCL0020** concentration and fit the data to a sigmoidal dose-response curve to determine the IC_{50} value.



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cAMP Functional Assay

This protocol describes a general method to assess the antagonist activity of **MCL0020** by measuring its effect on α -MSH-stimulated cAMP production.

Materials:

- Cells expressing the MC4R (e.g., COS-1 or HEK293 cells).
- Cell culture medium.
- α -MSH.
- **MCL0020**.
- cAMP assay kit (e.g., HTRF, ELISA, or FRET-based).
- Phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.

Procedure:

- Seed cells in a suitable multi-well plate and grow to confluency.
- Pre-incubate the cells with various concentrations of **MCL0020** in the presence of a phosphodiesterase inhibitor for 15-30 minutes.
- Stimulate the cells with a fixed concentration of α -MSH (typically at its EC80) for 15-30 minutes at 37°C.
- Lyse the cells and measure the intracellular cAMP concentration using a commercial cAMP assay kit, following the manufacturer's instructions.
- Plot the cAMP concentration against the logarithm of **MCL0020** concentration to determine its inhibitory effect.

Restraint Stress-Induced Anorexia Model in Rodents

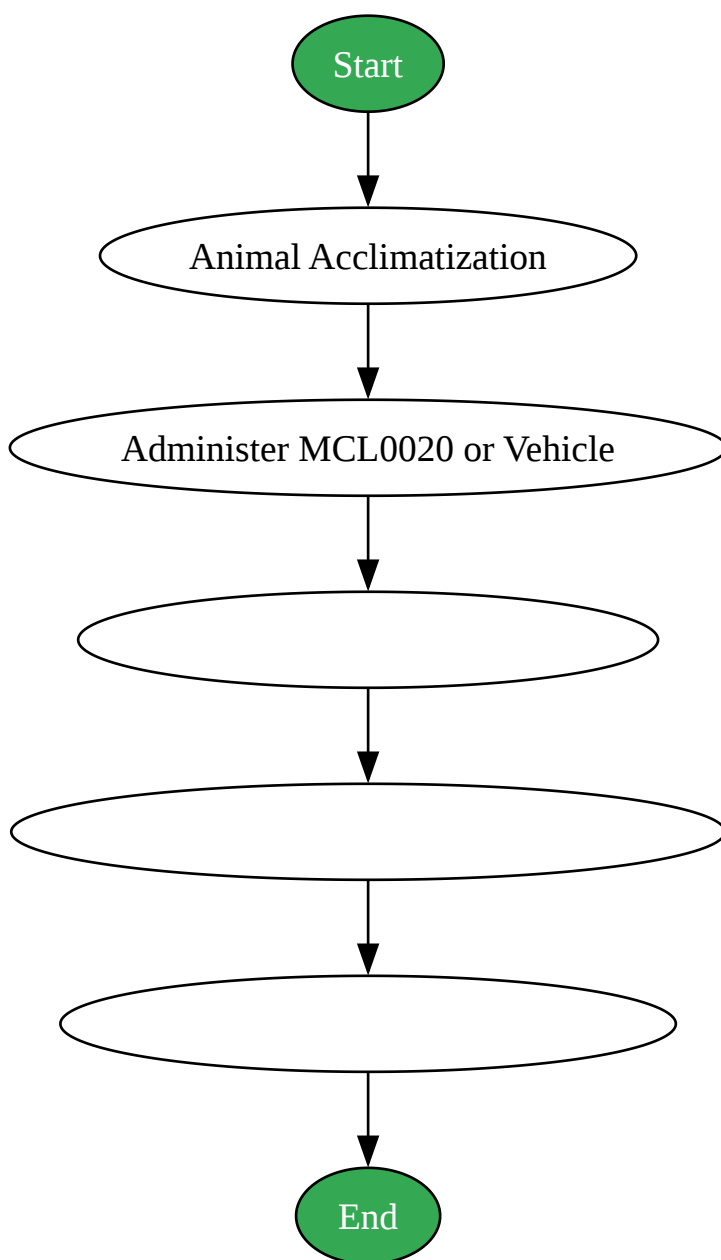
This protocol provides a general framework for evaluating the effect of **MCL0020** on stress-induced anorexia.

Animals:

- Male rats or mice.

Procedure:

- Acclimatize animals to individual housing and handling for at least one week.
- On the day of the experiment, administer **MCL0020** (e.g., via intracerebroventricular injection) or vehicle to the animals.
- Shortly after administration, subject the animals to a period of restraint stress (e.g., 1-2 hours in a well-ventilated restraint tube).
- Immediately after the stress period, return the animals to their home cages with pre-weighed food.
- Measure food intake at regular intervals (e.g., 1, 2, 4, and 24 hours) post-stress.
- Compare the food intake between the **MCL0020**-treated and vehicle-treated groups to assess the effect of the compound on stress-induced anorexia.



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Conclusion

MCL0020 is a well-characterized, potent, and selective MC4R antagonist. Its defined chemical structure and biological activity make it an indispensable tool for researchers in the fields of metabolism, neuroscience, and drug development. The detailed information and protocols provided in this guide are intended to facilitate further investigation into the complex roles of the melanocortin system in health and disease.

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References

- 1. experts.illinois.edu [experts.illinois.edu]
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